

Solubility of Cinnamyl Alcohol in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cinnamyl Alcohol

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This technical guide provides a comprehensive overview of the solubility of **cinnamyl alcohol** in various organic solvents. Designed for researchers, scientists, and professionals in drug development, this document compiles quantitative solubility data, details common experimental methodologies for solubility determination, and presents a logical workflow for solvent selection.

Quantitative Solubility Data

Cinnamyl alcohol exhibits a wide range of solubility in organic solvents, influenced by factors such as solvent polarity, temperature, and the solute's own structural characteristics, namely its hydroxyl group and phenyl ring. The following tables summarize the available quantitative data on the solubility of **cinnamyl alcohol**.

Table 1: Solubility of **Cinnamyl Alcohol** in Various Organic Solvents

Solvent	Solubility (g/L)	Temperature (°C)
Ethanol	6214.16	Not Specified
Methanol	5553.89	Not Specified
Acetone	5512.12	Not Specified
Isopropanol	4618.51	Not Specified
n-Propanol	4445.92	Not Specified
Dimethylformamide (DMF)	4338.88	Not Specified
Acetonitrile	4100.83	Not Specified
Methyl Acetate	4020.18	Not Specified
Ethyl Acetate	3880.34	Not Specified
1,4-Dioxane	3751.3	Not Specified
Tetrahydrofuran (THF)	3367.81	Not Specified
2-Butanone	3398.51	Not Specified
n-Butanol	3200.97	Not Specified
Isobutanol	2539.95	Not Specified
Toluene	606.37	Not Specified
Dimethyl Sulfoxide (DMSO)	≥ 200,000	25
Water	2.33	Not Specified

Note: The data in the table above is compiled from various sources. The unspecified temperatures are likely room temperature (approx. 20-25 °C). For precise applications, experimental verification is recommended.

A detailed study has also measured the mole fraction solubility of trans-**cinnamyl alcohol** in several pure solvents at various temperatures.^{[1][2][3]} This data is crucial for applications requiring precise concentration control, such as crystallization processes.^{[1][3]}

Table 2: Mole Fraction Solubility (x_1) of **trans-Cinnamyl Alcohol** in Pure Solvents at Various Temperatures (253.15 K to 293.15 K)

Temperature (K)	Methanol	Ethanol	n-Propanol	Isopropyl Alcohol	n-Butanol	Isobutyl Alcohol	sec-Butanol	Acetone	Methyl Acetate	Ethyl Acetate	n-Hexane
253.15	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data
258.15	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data
263.15	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data
268.15	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data
273.15	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data
278.15	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data
283.15	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data
288.15	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data
293.15	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data	Data

Note: The full dataset is available in the cited literature.[\[1\]](#)[\[3\]](#) The solubility was found to increase with increasing temperature in all tested solvents.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Qualitative solubility assessments indicate that **cinnamyl alcohol** is "freely soluble" in alcohol and diethyl ether, and soluble in dichloromethane.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocols for Solubility Determination

The quantitative determination of the solubility of a solid organic compound like **cinnamyl alcohol** in an organic solvent can be achieved through several established methods. The gravimetric method is a common and accurate approach.

Gravimetric Method

This method involves preparing a saturated solution at a constant temperature, separating the solid and liquid phases, and then determining the mass of the solute dissolved in a known mass of the solvent.

Materials and Apparatus:

- **Cinnamyl alcohol** (solute)
- Organic solvent of interest
- Jacketed glass vessel with a stirrer
- Thermostatic bath for temperature control
- Analytical balance
- Syringe with a filter (e.g., 0.45 μm PTFE)
- Pre-weighed sample vials
- Oven for drying

Procedure:

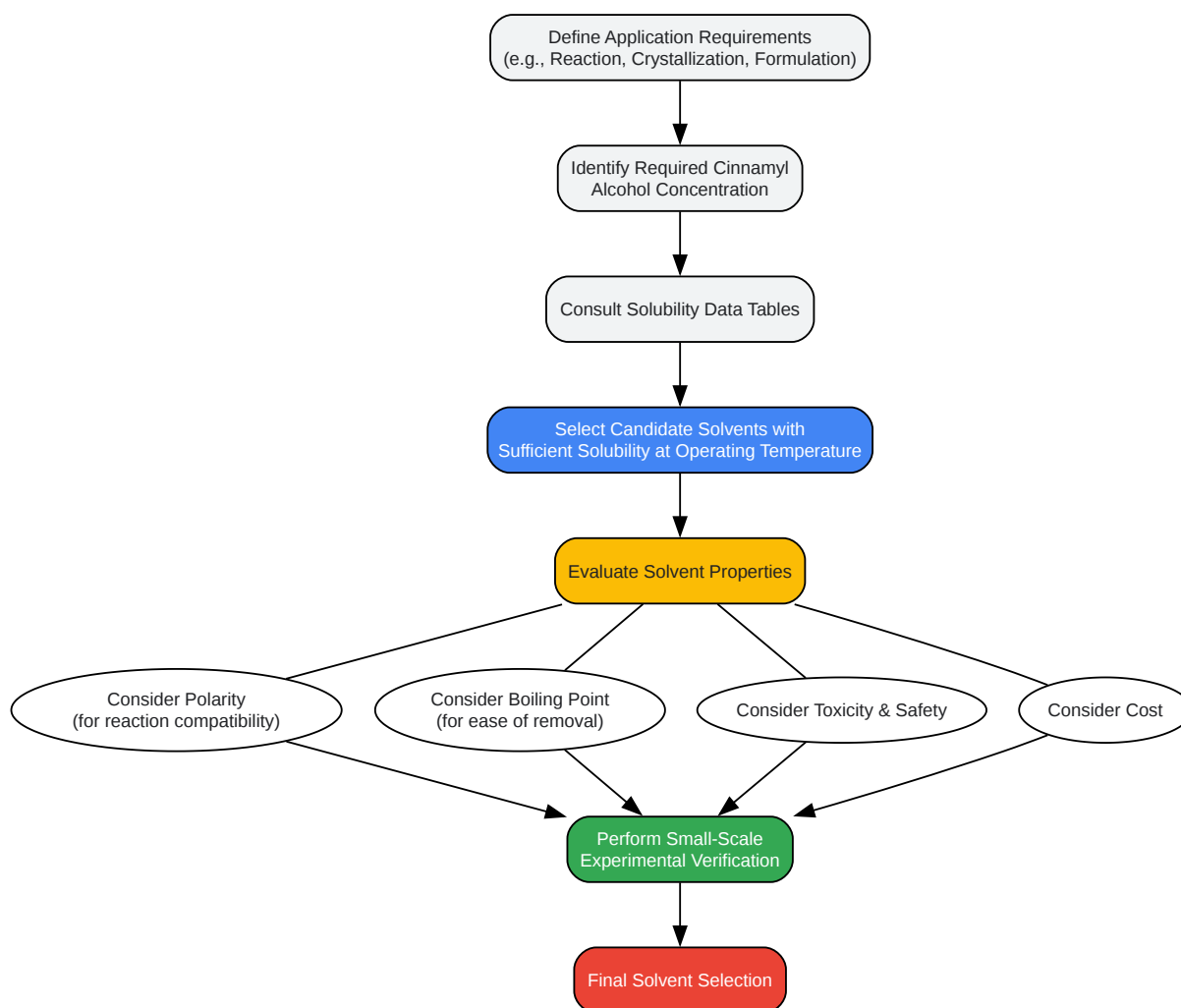
- **Temperature Control:** The jacketed glass vessel is connected to a thermostatic bath to maintain a constant and precise temperature throughout the experiment.
- **Preparation of Saturated Solution:** An excess amount of **cinnamyl alcohol** is added to a known mass of the organic solvent in the vessel.

- **Equilibration:** The mixture is stirred continuously for a sufficient period (e.g., 24 hours) to ensure that equilibrium is reached and the solution is saturated.
- **Phase Separation:** Once equilibrium is achieved, the stirring is stopped, and the solid solute is allowed to settle.
- **Sampling:** A sample of the clear supernatant (the saturated solution) is withdrawn using a pre-heated or at-temperature syringe fitted with a filter to prevent any solid particles from being collected.
- **Sample Weighing:** The collected sample is immediately transferred to a pre-weighed, sealed vial, and the total mass of the vial and the solution is recorded.
- **Solvent Evaporation:** The solvent is then removed from the vial by evaporation, which can be done at room temperature, in an oven at a temperature below the boiling point of the solute, or under vacuum.
- **Mass of Solute Determination:** After all the solvent has evaporated, the vial containing the dry solute is weighed again. The mass of the dissolved **cinnamyl alcohol** is determined by subtracting the initial mass of the empty vial.
- **Calculation of Solubility:** The solubility can then be expressed in various units, such as grams of solute per 100 g of solvent, grams per liter, or as a mole fraction.

Visualization of Methodologies

Solvent Selection Workflow

The selection of an appropriate solvent for a specific application involving **cinnamyl alcohol** is a critical step. The following diagram illustrates a logical workflow for this process.

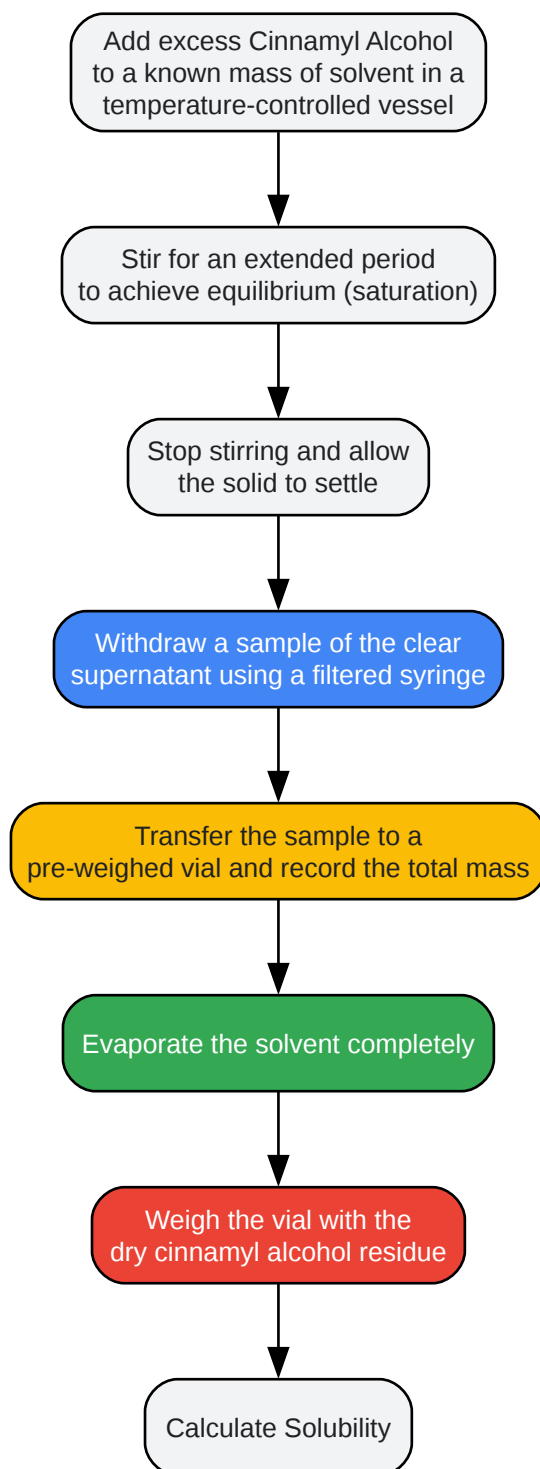


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Caption: Workflow for Solvent Selection for **Cinnamyl Alcohol**.

Experimental Workflow for Solubility Determination (Gravimetric Method)

The following diagram outlines the key steps in the gravimetric method for determining the solubility of **cinnamyl alcohol**.



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Caption: Gravimetric Method for Solubility Determination.

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